

Essential Safety and Logistical Information for Handling Pirfenidone-d5

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Compound of Interest

Compound Name: Pirfenidone-d5

Cat. No.: B562115

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This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **Pirfenidone-d5**, tailored for researchers, scientists, and professionals in drug development. The information is compiled to ensure user safety and procedural clarity, reinforcing best practices in a laboratory setting.

Hazard Identification and Classification

Pirfenidone-d5 is classified as harmful if swallowed.[1][2] Symptoms of poisoning may occur after several hours, necessitating medical observation for at least 48 hours after an accident.

Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.[1][2]	P264: Wash thoroughly after handling.[1][2] P270: Do not eat, drink or smoke when using this product.[1][2] P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1][2] P330: Rinse mouth.[1][2] P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[1][2]

Operational Plan: Handling Pirfenidone-d5

A systematic approach to handling **Pirfenidone-d5** is crucial to minimize exposure and ensure a safe laboratory environment. This involves a three-phase process: pre-handling preparation, handling procedures, and post-handling cleanup and disposal.

Phase 1: Pre-Handling Preparation

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Pirfenidone-d5**.^[3] The SDS contains critical information regarding hazards, first-aid measures, and disposal.^[3]
- Engineering Controls: Work in a well-ventilated area.^{[3][4][5]} Use a chemical fume hood or other appropriate exhaust ventilation where dust or aerosols may be generated.^{[5][6]} Ensure safety showers and eye wash stations are accessible.^[5]
- Personal Protective Equipment (PPE): Always wear appropriate PPE.^[3] This is the final line of defense against exposure.

PPE Component	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved.[4][6]	To protect eyes from splashes or dust.
Hand Protection	Chemical-resistant, impermeable gloves (e.g., Nitrile).[7]	To prevent skin contact. While specific material tests are unavailable for Pirfenidone-d5, nitrile gloves offer broad protection against many chemicals.[7] Gloves must be inspected before use and disposed of properly after.[6]
Body Protection	Laboratory coat and other protective clothing to prevent skin exposure.[3][4]	To protect skin from accidental spills.
Respiratory Protection	Generally not required under normal handling conditions with adequate ventilation. If dust or aerosols are generated and ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4]	To prevent inhalation of airborne particles.

Phase 2: Handling Procedures

- Preventing Contamination: Use dedicated equipment or thoroughly decontaminate instruments after use to avoid cross-contamination.[3]
- Handling the Compound:
 - Avoid direct contact with the substance.[8]
 - Avoid the formation of dust and aerosols.[5][6]

- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Weigh and transfer the material in a designated area, preferably within a ventilated enclosure.
- Emergency Preparedness: Be familiar with emergency procedures for spills, leaks, or personal exposure.[\[3\]](#)

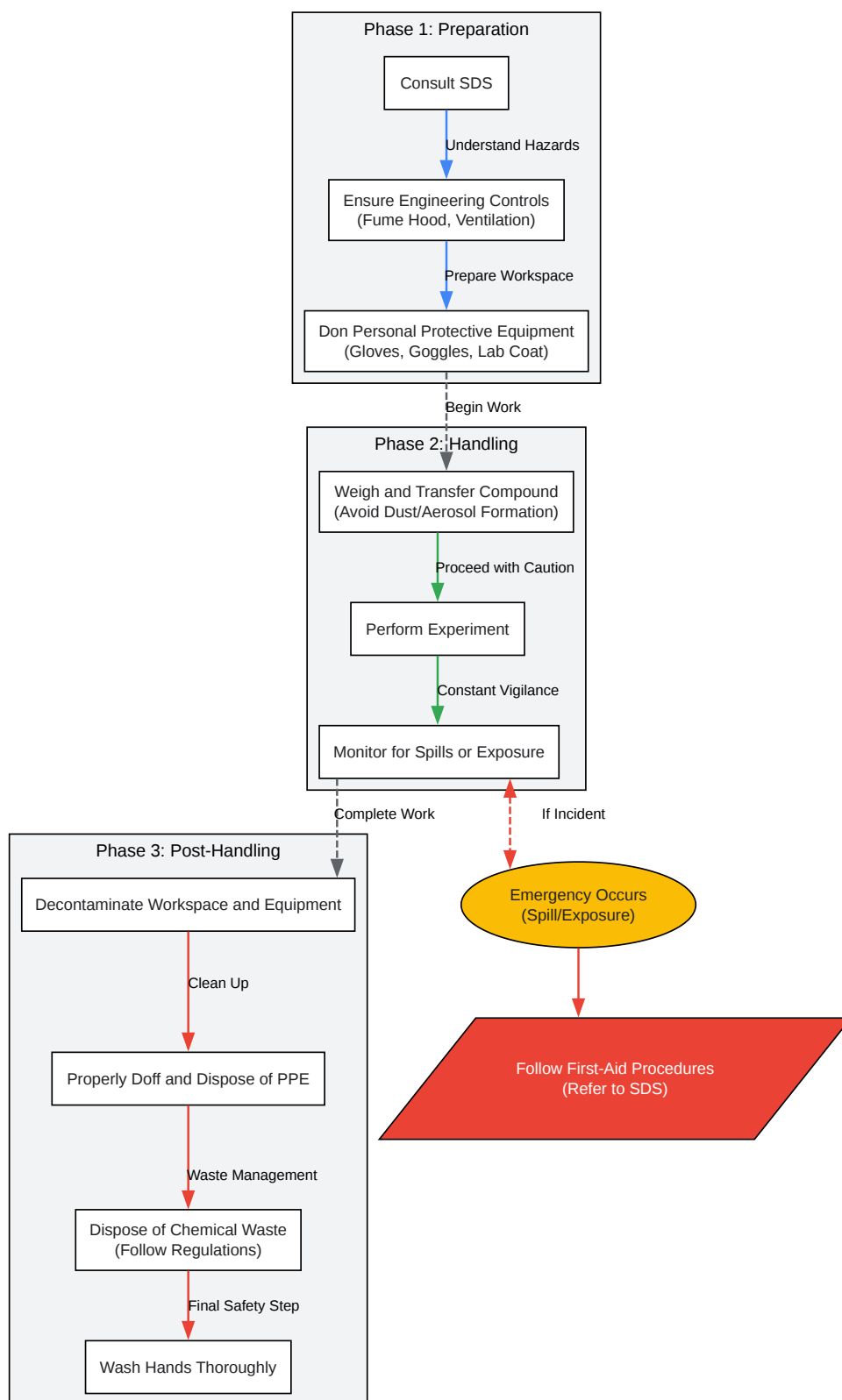
Phase 3: Post-Handling and Disposal

- Decontamination:
 - Wash hands thoroughly with soap and water after handling and before breaks.[\[6\]](#)
 - Clean all work surfaces and equipment after use.
 - Remove and properly dispose of contaminated gloves and other disposable PPE.[\[6\]](#)
- Waste Disposal:
 - Dispose of **Pirfenidone-d5** and its container in accordance with all applicable local, regional, national, and international regulations.[\[1\]](#)[\[2\]](#)
 - Do not allow the product to enter drains or waterways.[\[1\]](#)[\[6\]](#)
 - For significant quantities, it may be necessary to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#) Always use a licensed professional waste disposal service.[\[6\]](#)

Emergency and First-Aid Measures

Exposure Route	First-Aid Procedure
If Swallowed	Immediately call a poison center or doctor. Rinse mouth with water.[1][2][6] Do not induce vomiting.[8]
In Case of Eye Contact	Rinse opened eye for several minutes under running water. If symptoms persist, seek medical attention.
In Case of Skin Contact	Wash off with soap and plenty of water.[6] If skin irritation occurs, consult a physician.[4]
If Inhaled	Move the person into fresh air.[6] If breathing is difficult, give oxygen.[8] Consult a doctor in case of complaints.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Pirfenidone-d5**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Pirfenidone D5 | CAS No: 1020719-62-3 [aquigenbio.com]
- 4. fishersci.com [fishersci.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. hsa.ie [hsa.ie]
- 8. datasheets.scbt.com [datasheets.scbt.com]
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